

# An In-depth Technical Guide to 1-(1-Chloroethyl)-3-methylbenzene

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## Compound of Interest

**Compound Name:** 1-(1-Chloroethyl)-3-methylbenzene

**CAS No.:** 19935-78-5

**Cat. No.:** B1356099

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## Introduction

**1-(1-Chloroethyl)-3-methylbenzene** is a substituted aromatic hydrocarbon of interest in organic synthesis and as a potential intermediate in the development of more complex molecules. Its specific substitution pattern—a chloroethyl group and a methyl group at the meta position on the benzene ring—gives rise to particular reactivity and spectroscopic characteristics. This guide provides a comprehensive overview of its chemical identifiers, properties, safety considerations, and analytical methodologies, designed to support researchers in its handling and application.

## Core Identifiers and Chemical Properties

A precise understanding of a compound's identifiers and properties is fundamental to its application in a research and development setting.

Table 1: Core Identifiers for **1-(1-Chloroethyl)-3-methylbenzene**<sup>[1][2]</sup>

Identifier	Value
CAS Number	19935-78-5[1][2][3]
PubChem CID	14674265[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl[1][2][3]
Molecular Weight	154.64 g/mol [3][4]
IUPAC Name	1-(1-chloroethyl)-3-methylbenzene[1]
InChI	InChI=1S/C9H11Cl/c1-7-4-3-5-9(6-7)8(2)10/h3-6,8H,1-2H3[1]
InChIKey	DPHXNOVRXVINNX-UHFFFAOYSA-N[1]
Canonical SMILES	CC1=CC(=CC=C1)C(C)Cl[1]

Table 2: Physicochemical Properties of **1-(1-Chloroethyl)-3-methylbenzene**

Property	Value	Source
Boiling Point	Data not available	
Density	Data not available	
XLogP3	3.1	Computed by PubChem[1]

Note: Experimental data for boiling point and density are not readily available in the searched literature. These properties can be estimated using computational models, but experimental verification is recommended for high-precision applications.

## Safety and Handling

While a specific safety data sheet (SDS) for **1-(1-Chloroethyl)-3-methylbenzene** is not widely available, the safety profile can be inferred from related compounds such as (1-chloroethyl)benzene.[5][6] It is imperative to handle this compound with appropriate precautions in a well-ventilated laboratory environment.

Inferred GHS Hazard Statements:

Based on the hazards associated with similar chloro-substituted ethylbenzenes, the following GHS classifications should be considered:

- Flammable Liquids: May be a flammable liquid and vapor.[5][7]
- Skin Corrosion/Irritation: May cause skin irritation.[5][7]
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[5][7]
- Acute Toxicity (Inhalation): May be harmful if inhaled.[7]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[5][7]

Recommended Personal Protective Equipment (PPE):

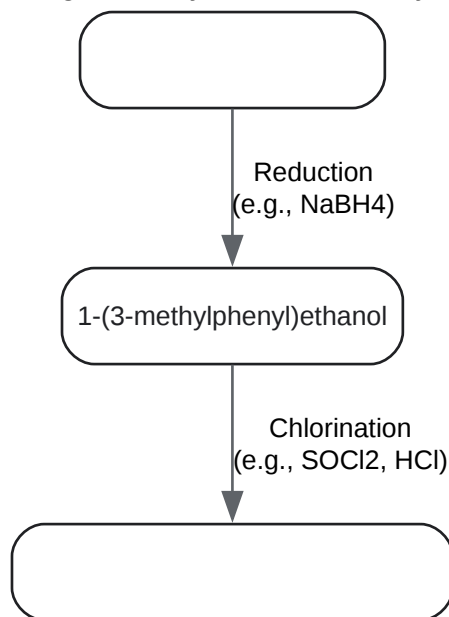
- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or chemical-resistant apron
- Use in a fume hood to avoid inhalation of vapors.

## Synthesis and Reactivity

**1-(1-Chloroethyl)-3-methylbenzene** is typically synthesized from 3-methylacetophenone. The synthesis involves two key transformations: the reduction of the ketone to an alcohol, followed by the chlorination of the alcohol.

## Synthetic Pathway

Figure 1: Synthetic Pathway



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Caption: A two-step synthesis of **1-(1-Chloroethyl)-3-methylbenzene**.

## Experimental Protocol: A Representative Synthesis

The following protocol is a representative procedure for the synthesis of a chloroethylbenzene derivative and can be adapted for **1-(1-Chloroethyl)-3-methylbenzene**.

Step 1: Reduction of 3-Methylacetophenone to 1-(3-methylphenyl)ethanol

- **Reaction Setup:** In a round-bottom flask, dissolve 3-methylacetophenone in a suitable solvent such as methanol or ethanol.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Addition of Reducing Agent:** Slowly add a reducing agent, such as sodium borohydride (NaBH<sub>4</sub>), portion-wise to the stirred solution.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Work-up:** Carefully quench the reaction by the slow addition of water. Neutralize the solution with a dilute acid (e.g., 1M HCl).
- **Extraction:** Extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 1-(3-methylphenyl)ethanol.

#### Step 2: Chlorination of 1-(3-methylphenyl)ethanol

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas trap, place the crude 1-(3-methylphenyl)ethanol.
- **Reagent Addition:** Cool the flask in an ice bath and slowly add a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or concentrated hydrochloric acid (HCl), dropwise with stirring.
- **Reaction:** Allow the reaction mixture to stir at room temperature or with gentle heating, depending on the chosen chlorinating agent.
- **Work-up:** Carefully pour the reaction mixture over ice water.
- **Extraction:** Extract the product with a suitable organic solvent (e.g., dichloromethane).
- **Purification:** Wash the organic layer with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The final product can be further purified by vacuum distillation.

## Analytical Characterization

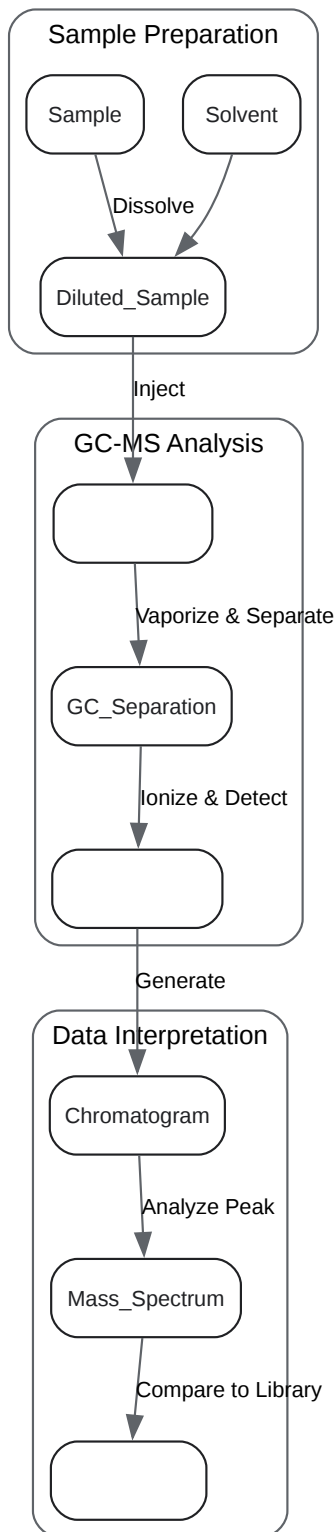
The identity and purity of **1-(1-Chloroethyl)-3-methylbenzene** are typically confirmed using a combination of chromatographic and spectroscopic techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for separating and identifying volatile and semi-volatile compounds.

Illustrative GC-MS Workflow

Figure 2: GC-MS Analytical Workflow



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## Sources

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